

(2R)-1-cyclopropylpropan-2-ol IUPAC name and CAS number

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Compound of Interest

Compound Name: 1-Cyclopropylpropan-2-ol

Cat. No.: B169602

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Technical Guide: (2R)-1-cyclopropylpropan-2-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the chemical identity of (2R)-**1-cyclopropylpropan-2-ol**, providing its definitive IUPAC name and CAS number. A comprehensive search of scientific literature and chemical databases reveals a notable scarcity of specific research dedicated to this particular chiral alcohol. While detailed experimental protocols, quantitative biological data, and specific signaling pathway information for (2R)-**1-cyclopropylpropan-2-ol** are not readily available in published resources, this document provides a broader context by discussing general synthetic strategies for chiral cyclopropyl carbinols and the established significance of the cyclopropyl moiety in medicinal chemistry. This guide serves as a foundational resource for researchers interested in this compound, highlighting the current knowledge gaps and potential areas for future investigation.

Chemical Identification

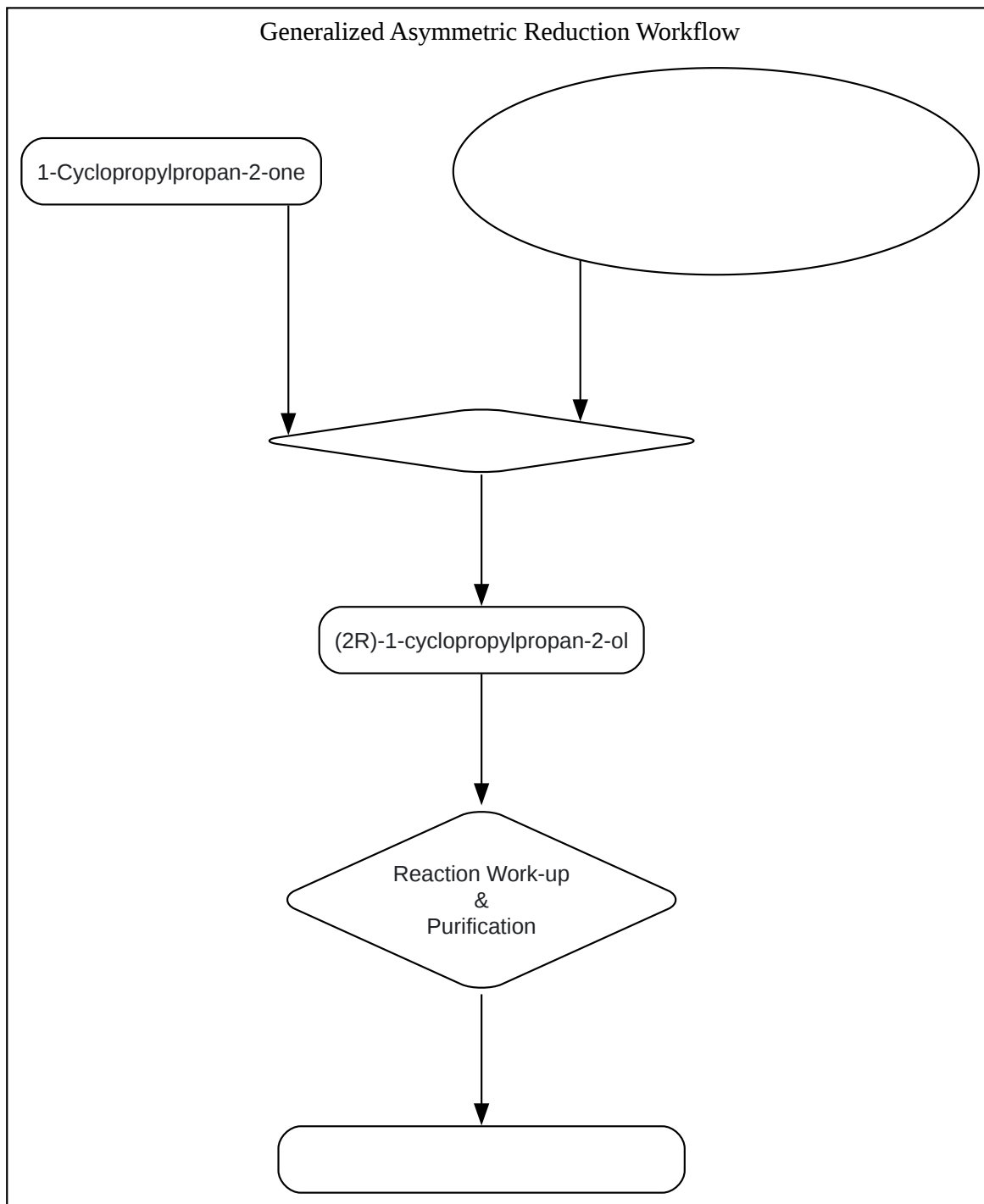
The compound with the structure (2R)-**1-cyclopropylpropan-2-ol** is unambiguously identified by the following nomenclature and registration number.

Identifier	Value
IUPAC Name	(2R)-1-cyclopropylpropan-2-ol[1]
CAS Number	1432620-08-0[1]
Molecular Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol
SMILES	C--INVALID-LINK--CC1CC1

Overview of Synthetic Approaches for Chiral Cyclopropyl Carbinols

While specific experimental protocols for the synthesis of (2R)-**1-cyclopropylpropan-2-ol** are not detailed in the current body of scientific literature, the synthesis of chiral cyclopropyl carbinols is a well-established area of organic chemistry. The approaches generally rely on enantioselective methods to install the chiral hydroxyl group. A common strategy involves the asymmetric reduction of a corresponding ketone, 1-cyclopropylpropan-2-one.

Below is a generalized workflow for the asymmetric synthesis of a chiral alcohol from a ketone precursor.



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Caption: Generalized workflow for the asymmetric synthesis of (2R)-1-cyclopropylpropan-2-ol.

Significance of the Cyclopropyl Moiety in Drug Discovery

The cyclopropyl group is a highly valued structural motif in medicinal chemistry due to its unique conformational and electronic properties. Although biological data for (2R)-1-cyclopropylpropan-2-ol is not available, the inclusion of a cyclopropyl ring in a molecule can have several beneficial effects that are pertinent to drug development professionals.

Key Contributions of the Cyclopropyl Group:

- **Metabolic Stability:** The cyclopropyl group can block sites of metabolism, leading to an increased half-life of a drug molecule.
- **Conformational Rigidity:** The rigid nature of the three-membered ring can lock a molecule into a bioactive conformation, enhancing its binding affinity to a target protein.
- **Potency and Selectivity:** The unique electronic properties of the cyclopropyl ring can lead to improved potency and selectivity for the intended biological target.
- **Pharmacokinetic Profile:** Incorporation of a cyclopropyl group can favorably modulate a compound's lipophilicity and other pharmacokinetic properties.

Conclusion and Future Directions

(2R)-1-cyclopropylpropan-2-ol is a chiral alcohol with a defined chemical identity. However, there is a significant lack of specific technical data in the public domain regarding its synthesis, biological activity, and potential applications. The information presented in this guide on the general synthesis of related compounds and the importance of the cyclopropyl group in drug design is intended to provide a valuable context for researchers.

Future research efforts could be directed towards:

- The development and optimization of a stereoselective synthesis for (2R)-1-cyclopropylpropan-2-ol.

- Screening of (2R)-**1-cyclopropylpropan-2-ol** for biological activity across various assays, leveraging the known benefits of the cyclopropyl motif.
- Investigation of its potential as a chiral building block in the synthesis of more complex molecules.

This compound represents an unexplored area of chemical space, and further research is warranted to elucidate its properties and potential applications.

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References

- 1. pubs.acs.org [pubs.acs.org]
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